

Hexanedioic acid, sodium salt (1:) proper disposal procedures

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Compound of Interest

Compound Name: Hexanedioic acid, sodium salt (1:)

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Proper Disposal of Hexanedioic Acid, Sodium Salt (1:1)

This document provides essential safety and logistical information for the proper disposal of Hexanedioic Acid, Sodium Salt (1:1), also known as monosodium adipate. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations.

Core Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn. This includes protective gloves, clothing, and eye/face protection.^[1]
^[2] Work should be conducted in a well-ventilated area to avoid inhalation of any dust.^[3]^[4] An eyewash station and safety shower should be readily accessible.^[1]

Key Safety Parameters:

Parameter	Value	Reference
Physical State	Solid, White Crystalline Powder	[1]
Odor	Odorless	[1]
pH	3.2 (0.1 % solution)	[1]
Flash Point	196 °C / 384.8 °F	[1]
Incompatible Materials	Strong oxidizing agents, alkalis	[1][4]

Step-by-Step Disposal Protocol

Disposal of hexanedioic acid, sodium salt (1:1) must be carried out in accordance with local, regional, and national regulations.[5][6] It is imperative to entrust the disposal to a licensed waste disposal company.[5]

1. Waste Collection and Storage:

- Collect waste material in a suitable, properly labeled, and tightly closed container.[7]
- Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1]

2. Small Spills:

- For minor spills, carefully sweep or vacuum the solid material, avoiding dust generation.[4]
- Wipe the spill area with a damp cloth.[8]
- Place all contaminated materials into the designated waste container for disposal.
- After cleaning, flush the area with water.[8][9]

3. Large Spills:

- In the event of a larger spill, isolate the area to prevent unauthorized personnel from entering.[4]
- Cover the spill with an inert absorbent material like sand or earth to contain it.[8]
- Carefully collect the material using non-sparking tools and place it in a suitable container for disposal.[4]
- Ventilate the affected area.[3]

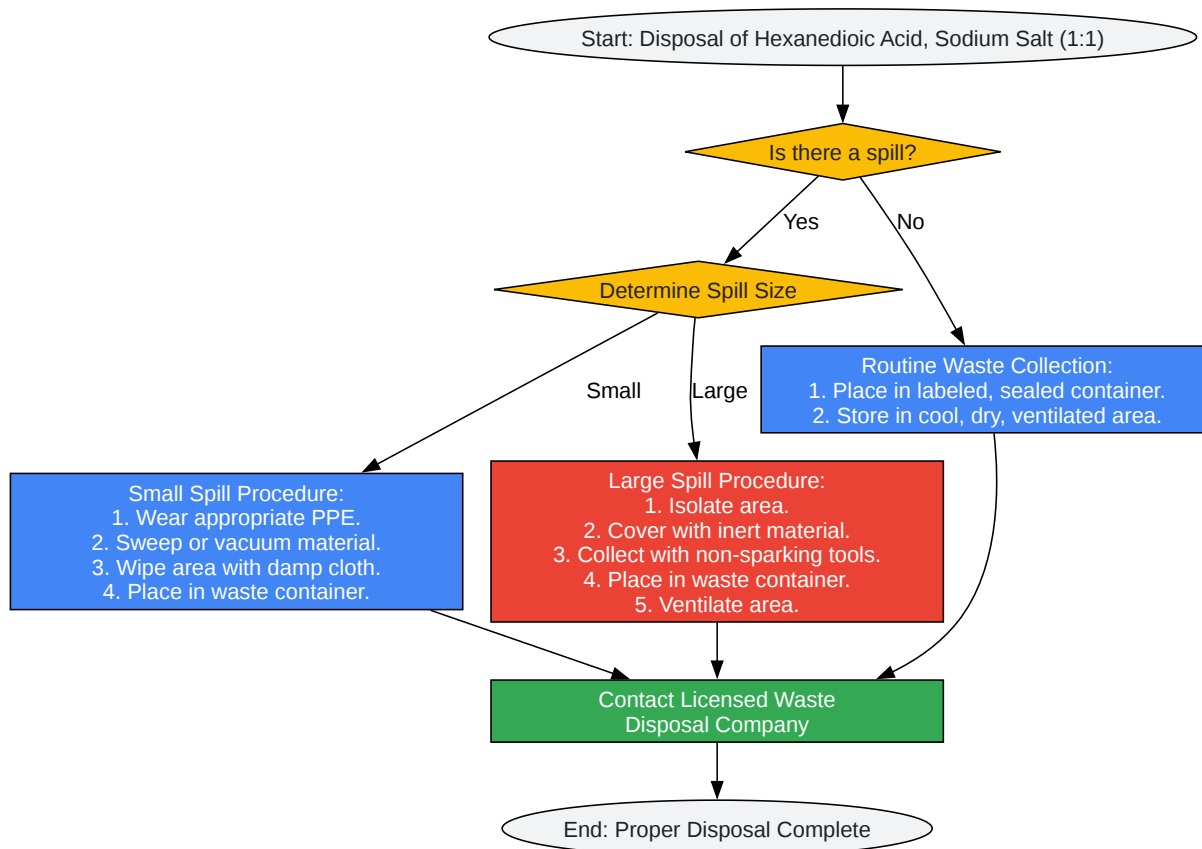
- Prevent the spilled material from entering drains or waterways.[3][6][10] If contamination of sewers or waterways occurs, notify local emergency services.[4]

4. Final Disposal:

- All waste, including contaminated absorbent materials and empty containers, should be disposed of as hazardous waste.[7]
- Contact a licensed waste disposal company to arrange for collection and disposal in accordance with all applicable environmental regulations.[5] Do not attempt to dispose of this chemical into the sewer system.[8]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of hexanedioic acid, sodium salt (1:1).



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Caption: Disposal workflow for Hexanedioic Acid, Sodium Salt (1:1).

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